

Navigating the Handling of Bromocresol Green Sodium Salt: A Technical Safety Guide

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Compound of Interest

Compound Name: *Bromocresol green sodium*

Cat. No.: *B1290564*

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For Researchers, Scientists, and Drug Development Professionals

Bromocresol green sodium salt is a widely utilized pH indicator in various scientific applications. While indispensable, its handling necessitates a thorough understanding of its potential hazards and the implementation of stringent safety protocols. This technical guide provides an in-depth overview of the safety and handling precautions for **bromocresol green sodium** salt, designed to safeguard researchers and maintain a secure laboratory environment.

Physicochemical Properties

A foundational aspect of safe handling is the awareness of a substance's physical and chemical characteristics. Below is a summary of the key properties of **bromocresol green sodium** salt.

Property	Value	Reference
Chemical Formula	C21H13Br4NaO5S	[1]
Molecular Weight	~720 g/mol	[1][2]
Appearance	Dark greenish-brown to brown or green powder/solid	[1][2]
Odor	Odorless	
Solubility	Soluble in water	[1]
Melting Point	Approximately 230°C (decomposes)	[3]

Hazard Identification and Classification

The classification of **bromocresol green sodium** salt can vary between suppliers and regulatory frameworks. It is crucial to consult the specific Safety Data Sheet (SDS) for the product in use. The following table summarizes the potential hazards as identified in various sources.

Hazard Statement	Classification	Notes
Acute Health Effects	Very hazardous in case of skin contact (irritant, permeator), eye contact (irritant), ingestion, and inhalation.[3] May cause skin, eye, and respiratory tract irritation.[4]	Some sources state it is not a hazardous substance according to GHS classification criteria.[4][5][6]
Chronic Health Effects	The substance is reported to be toxic to the kidneys, nervous system, and liver.[3] Repeated or prolonged exposure can produce target organ damage.[3]	Carcinogenic, mutagenic, and teratogenic effects are not available or not classified.[3][6][7]
WHMIS (Canada)	CLASS D-2B: Material causing other toxic effects (TOXIC).[3]	

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The following table outlines the recommended protective equipment when handling **bromocresol green sodium** salt.

Body Part	Recommended Protection	Specifications and Remarks
Eyes/Face	Chemical splash goggles or safety glasses.[4][5]	An eyewash station should be readily available.[4][5]
Skin	Chemically resistant gloves (e.g., natural rubber, neoprene, PVC), lab coat, or apron.[3][1][4][5]	Inspect gloves for breakthrough and wash hands thoroughly after handling.[4][5]
Respiratory	A NIOSH or European Standard EN 149 approved dust respirator should be used when ventilation is insufficient or if dust is generated.[3][4]	Use in a well-ventilated area is recommended to keep airborne concentrations low.[2][4]

Emergency Protocols

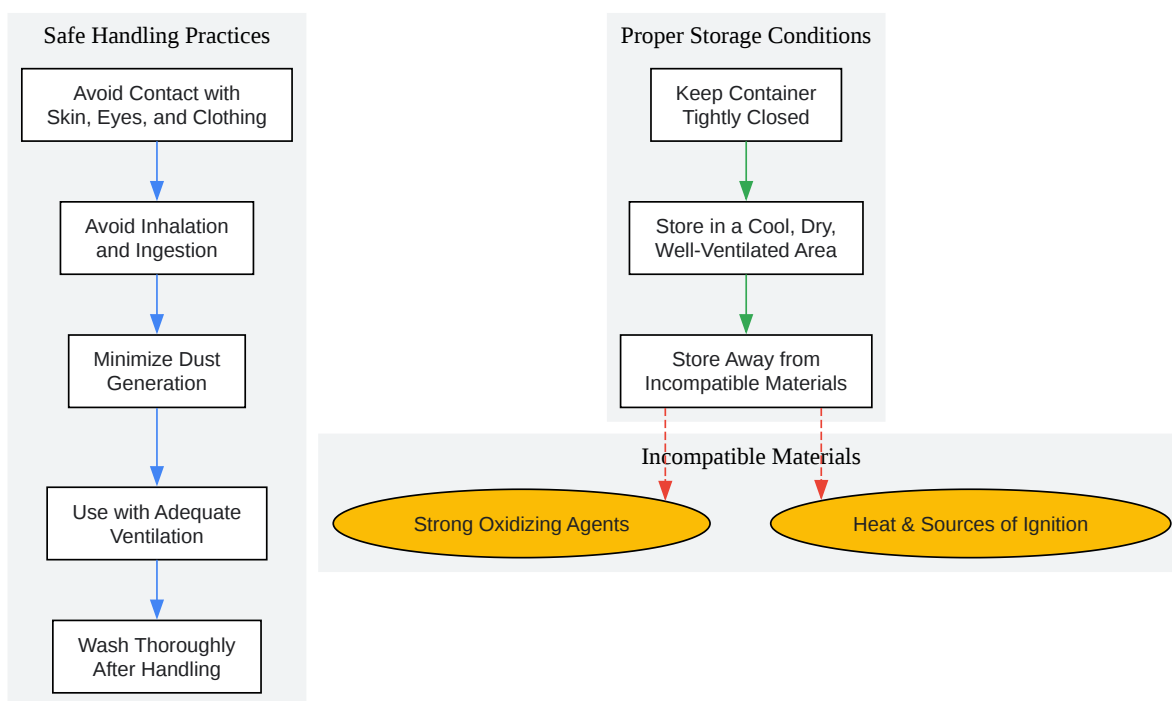
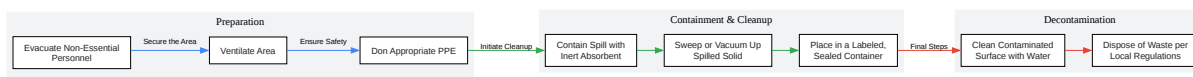
In the event of accidental exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. [3] For serious contact, wash with a disinfectant soap and cover with an anti-bacterial cream, then seek medical attention. [3]
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention. [3]
Ingestion	Do NOT induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. If large quantities are swallowed, call a physician immediately. [3]

Spill Response

A systematic approach to spill cleanup is essential to prevent contamination and exposure.



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